

Solubility Profiling of Cyclopropylmethanesulfonylacetic Acid: Technical Guide

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Compound of Interest

2-
Compound Name: Cyclopropylmethanesulfonylacetic
acid
Cat. No.: B12073879

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Executive Summary & Compound Profile

Cyclopropylmethanesulfonylacetic acid is a bifunctional building block characterized by a cyclopropyl tail (hydrophobic), a sulfonyl linker (polar, electron-withdrawing), and a carboxylic acid head (hydrophilic, H-bond donor/acceptor).

- Chemical Structure:
- Key Properties (Predicted/Typical):
 - Molecular Weight: ~178.2 g/mol
 - Acidity (pKa): ~3.5–4.0 (Enhanced acidity due to the -sulfonyl group).
 - Physical State: Crystalline solid (White to off-white).[\[1\]](#)

- Primary Application: Introduction of cyclopropyl-sulfonyl motifs in kinase inhibitors (e.g., JAK/STAT pathway targets).

Accurate solubility data is the cornerstone of crystallization design, yield optimization, and purification during scale-up.

Theoretical Solubility Profile (Hansen Parameters)

Before experimental determination, solvent screening is guided by Hansen Solubility Parameters (HSP). The "Like Dissolves Like" principle is quantified by the distance (

) between the solute and solvent in 3D space (

).

Predicted Solubility Trends

Based on the functional group contribution method (Van Krevelen/Hoftyzer), the solute exhibits:

- High Polarity: Due to the sulfone () and carboxyl groups.
- H-Bonding Capability: Strong donor/acceptor potential.

Solvent Class	Representative Solvents	Predicted Solubility	Mechanism
Polar Protics	Methanol, Ethanol	High	Strong H-bonding matches the carboxylic acid; polar sulfone solvation.
Polar Aprotics	DMSO, DMF, NMP	Very High	Dipole-dipole interactions with the sulfonyl group.
Ketones/Esters	Acetone, Ethyl Acetate	Moderate to High	Good dipole match; often used for crystallization (cooling).
Ethers	THF, MTBE	Moderate	Acceptable for extraction; lower solubility than alcohols.
Non-Polar	Hexane, Heptane	Negligible	Large and mismatch. Used as anti-solvents.
Aromatics	Toluene	Low	Poor interaction with polar domains; potential for specific stacking interactions.

Experimental Methodologies

To generate the "Solubility Data" required for regulatory filing and process design, two complementary protocols are recommended.

Method A: Dynamic Laser Monitoring (Polythermal)

Best for: Generating Solubility vs. Temperature curves (

) and Metastable Zone Width (MSZW).

Protocol:

- Preparation: Load a precise mass of solute and solvent into a jacketed glass reactor (e.g., 50 mL) equipped with a turbidity probe (focused beam reflectance measurement or simple laser transmission).
- Heating: Ramp temperature at 0.5 K/min. Record the temperature where transmittance hits 100% (Clear point =).
- Cooling: Ramp down at 0.5 K/min. Record the temperature where turbidity spikes (Cloud point =).
- Iteration: Add more solute to the same vessel and repeat to build the curve across the range (e.g., 278.15 K to 323.15 K).

Method B: Static Equilibrium (Gravimetric/HPLC)

Best for: Verifying thermodynamic equilibrium at specific critical temperatures (e.g., 25°C, 50°C).

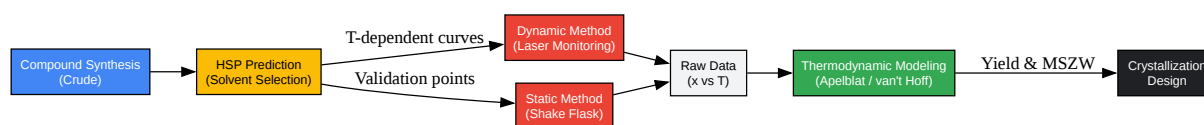
Protocol:

- Saturation: Add excess solid to the solvent in a sealed vial.
- Equilibration: Shake at constant temperature (K) for 24–48 hours.
- Sampling: Stop agitation, allow settling (2 hrs), and filter the supernatant using a pre-heated syringe filter (0.45 m).

- Analysis: Evaporate solvent (gravimetric) or analyze via HPLC (if chromophore is sufficient) to determine mole fraction ().

Visualization: Workflow & Logic

Figure 1: Solubility Measurement & Data Correlation Workflow



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Caption: Integrated workflow for generating solubility data, from initial screening to process application.

Thermodynamic Modeling

Once experimental data (

vs

) is obtained, it must be correlated using thermodynamic models to allow for interpolation and enthalpy calculation.

Modified Apelblat Equation

The most robust model for sulfonyl acids in organic solvents:

- : Mole fraction solubility.
- : Absolute temperature (K).[\[2\]](#)
- : Empirical parameters derived via regression analysis.

Thermodynamic Parameters

Using the van't Hoff analysis, the dissolution enthalpy (

) and entropy (

) are calculated:

- Positive

: Endothermic dissolution (Solubility increases with T). Typical for this compound class.

- Gibbs Energy (

):

.

Process Application: Crystallization Design

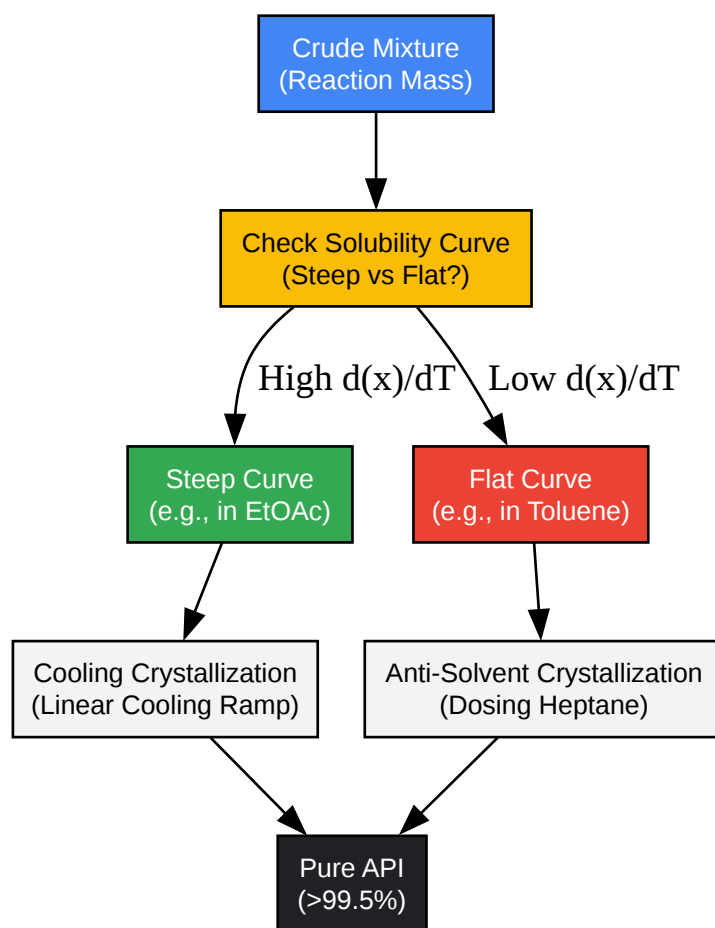
The solubility data directly informs the purification strategy.

Solvent System Recommendation

Based on the structural polarity:

- Primary Solvent: Ethyl Acetate or Isopropanol. (Provides a steep solubility curve for high recovery yield upon cooling).
- Anti-Solvent: n-Heptane or Methylcyclohexane. (Induces precipitation by reducing mixture polarity).

Figure 2: Crystallization Decision Logic



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Caption: Decision tree for selecting Cooling vs. Anti-solvent crystallization based on solubility curve slope.

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